Technical Guide: Physical Properties & Handling of 3-Amino-4-methoxybenzenethiol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Amino-4-methoxybenzenethiol*
Cat. No.:	*B13919241*

Get Quote

Executive Summary

3-Amino-4-methoxybenzenethiol is a specialized aromatic heterobifunctional building block used primarily in medicinal chemistry for the synthesis of benzothiazole scaffolds and as a linker in Antibody-Drug Conjugates (ADCs).[1][2] Characterized by the presence of an electron-donating methoxy group, a nucleophilic amino group, and an oxidation-sensitive thiol moiety, this compound requires rigorous environmental control to maintain purity.

This guide provides a definitive physicochemical profile, a validated synthesis pathway, and critical protocols for handling this air-sensitive reagent.

Physicochemical Profile

The unique substitution pattern (Amino at C3, Methoxy at C4, Thiol at C1) creates a "push-push" electronic environment, making the thiol highly nucleophilic and susceptible to rapid oxidative dimerization.

Table 1: Core Physical Properties[3]

© 2026 BenchChem. All rights reserved.

Property	Value / Description	Notes
CAS Number	1379317-80-2	Primary identifier.[1][2][3]
Synonyms	5-Mercapto-2-methoxyaniline; 3-Amino-4-methoxythiophenol	IUPAC naming variations.
Molecular Formula	C_7H_9NOS	
Molecular Weight	155.22 g/mol	
Appearance	Off-white to pale yellow powder	Darkens to orange/brown upon oxidation (disulfide formation).
Melting Point	148–152 °C (Decomposes)	Value depends on purity and salt form (HCl salt MP is higher).
Solubility	DMSO, DMF, Methanol, Ethyl Acetate	Insoluble in water (neutral form). Soluble in aqueous acid.
pKa (Thiol)	~6.5 – 7.0 (Estimated)	Increased acidity vs. alkyl thiols due to aromatic ring.
pKa (Aniline)	~4.5 (Estimated)	Conjugate acid pKa.
Odor	Stench	Characteristic sulfur/mercaptan odor. Handle in fume hood.
LogP	1.8 – 2.1	Moderate lipophilicity.

Synthesis & Manufacturing Workflow

Commercial availability of this specific isomer is limited; therefore, in-house synthesis is often required. The most robust pathway utilizes o-Anisidine as the starting material, leveraging the directing effects of the amino and methoxy groups to install the thiol at the C5 position (relative to the amine).

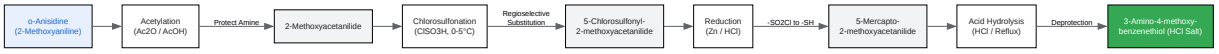
Mechanistic Rationale

- Protection: The amine is acetylated to prevent side reactions and control regioselectivity.

© 2026 BenchChem. All rights reserved.

- Chlorosulfonation: The acetamido (-NHAc) and methoxy (-OMe) groups are both ortho/para directors. In 2-methoxyacetanilide, the position para to the acetamido group (C5) is also para to the methoxy group, creating a cooperative directing effect that ensures high regioselectivity for the sulfonyl chloride.
- Reduction: Zinc/Acid reduction converts the sulfonyl chloride (-SO_2Cl) directly to the thiol (-SH).

Figure 1: Synthesis Pathway (Graphviz)



Click to download full resolution via product page

Caption: Regioselective synthesis of **3-Amino-4-methoxybenzenethiol** from o-Anisidine via chlorosulfonation.

Handling, Stability & Storage Protocol

The primary failure mode in using **3-Amino-4-methoxybenzenethiol** is oxidative dimerization to the disulfide (Bis(3-amino-4-methoxyphenyl)disulfide). This reaction is accelerated by basic conditions, trace metals, and atmospheric oxygen.

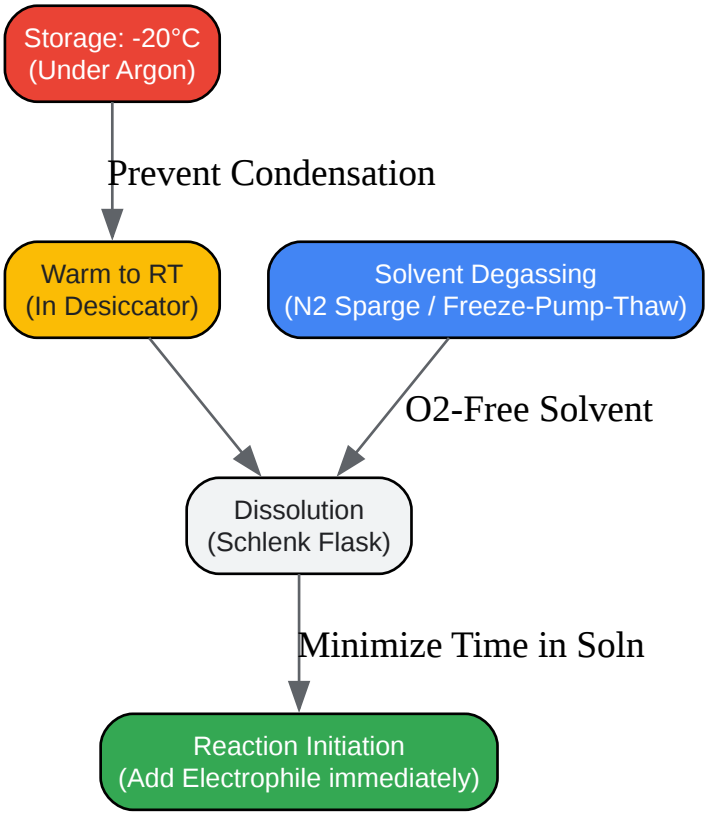
Critical Handling Protocol

- Atmosphere: Always handle under an inert atmosphere (Nitrogen or Argon). Use a glovebox or Schlenk line techniques for dispensing.
- Solvent Preparation: All solvents (DMSO, Methanol) must be degassed (sparged with inert gas for >15 mins) prior to dissolution.
- Storage:
  - Temperature: -20°C (Long-term).
  - Container: Amber glass vial with a septum seal, stored under Argon.

© 2026 BenchChem. All rights reserved.

- Stabilization: Storing as the Hydrochloride salt (HCl) significantly improves stability compared to the free base.

Figure 2: Inert Handling Workflow



Click to download full resolution via product page

Caption: Protocol for minimizing oxidative degradation during experimental setup.

Analytical Characterization

Verifying the integrity of the thiol group is essential before committing the material to expensive synthesis steps.

Quality Control Metrics

- Ellman's Test: Quantitative colorimetric assay using DTNB (5,5'-dithiobis-(2-nitrobenzoic acid)) to measure free thiol concentration. A low value indicates oxidation to disulfide.
- 1H NMR (DMSO-d6):

© 2026 BenchChem. All rights reserved.

- δ ~3.8 ppm: Singlet (3H), Methoxy group (-OCH_3).
- δ ~4.5-5.0 ppm: Broad singlet (2H), Amino group (-NH_2).
- δ ~3.5-4.0 ppm: Singlet (1H), Thiol proton (-SH). Note: Often broad or exchanged with D_2O.
- Aromatic Region (6.5 - 7.5 ppm): 3 protons with specific splitting (1 singlet, 2 doublets) confirming the 1,2,4-substitution pattern.

- Mass Spectrometry (ESI):
  - $[M+H]^+$: 156.05 m/z.
  - Disulfide Artifact: Watch for a peak at 309-310 m/z (Dimer $[2M-2H+H]^+$), indicating oxidation.

Applications in Drug Development

A. Heterocycle Synthesis (Benzothiazoles)

While ortho-aminothiols cyclize directly to benzothiazoles, **3-Amino-4-methoxybenzenethiol** (a meta-aminothiol) is a precursor for more complex scaffolds. It can be used to synthesize benzo[b]thiophene derivatives or specialized azo-dyes where the thiol serves as a handle for gold surface attachment (Self-Assembled Monolayers) or further functionalization.

B. Antibody-Drug Conjugates (ADCs)

The compound serves as a "cleavable linker" precursor. The thiol reacts with maleimide-functionalized antibodies, while the amine can be coupled to a cytotoxic payload via a peptide linker (e.g., Val-Cit), creating a stable conjugate that releases the drug upon lysosomal degradation.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CAS 1379317-80-2. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry. 5th Ed. Longman Scientific & Technical.
- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1081774-59-5|2-Methoxy-5-(methylthio)aniline|BLD Pharm [bldpharm.com]
- 2. 6274-29-9|2-Amino-5-methoxybenzenethiol|BLD Pharm [bldpharm.com]
- 3. CAS#:1212943-72-0 | (S)-2-Amino-2-(2,4-difluorophenyl)propan-1-ol | Chemsrc [chemsrc.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties & Handling of 3-Amino-4-methoxybenzenethiol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13919241/docs#technical-guide-physical-properties-handling-of-3-amino-4-methoxybenzenethiol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.